

Proper Disposal of TAS1553: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: TAS1553

Cat. No.: B10830802

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For researchers, scientists, and drug development professionals, ensuring the safe handling and disposal of investigational compounds like **TAS1553** is paramount. This document provides essential, step-by-step guidance for the proper disposal of **TAS1553**, aligning with general laboratory safety protocols and hazardous waste management principles.

As an investigational drug with cytotoxic properties that induces apoptosis, **TAS1553** requires careful management throughout its lifecycle in the laboratory, including its ultimate disposal.^[1]^[2] Adherence to these procedures is critical for personnel safety and environmental protection. All waste materials that have come into contact with **TAS1553** should be considered hazardous.^[3]^[4]

Summary of TAS1553 Properties

A clear understanding of the compound's characteristics is foundational to its safe handling and disposal.

Property	Value
Chemical Formula	C ₂₀ H ₂₀ ClFN ₄ O ₅ S
Molecular Weight	482.91 g/mol
CAS Number	2166023-31-8
Mechanism of Action	Inhibits DNA replication and induces apoptosis.
Appearance	To be determined (often a solid)
Solubility	Soluble in DMSO

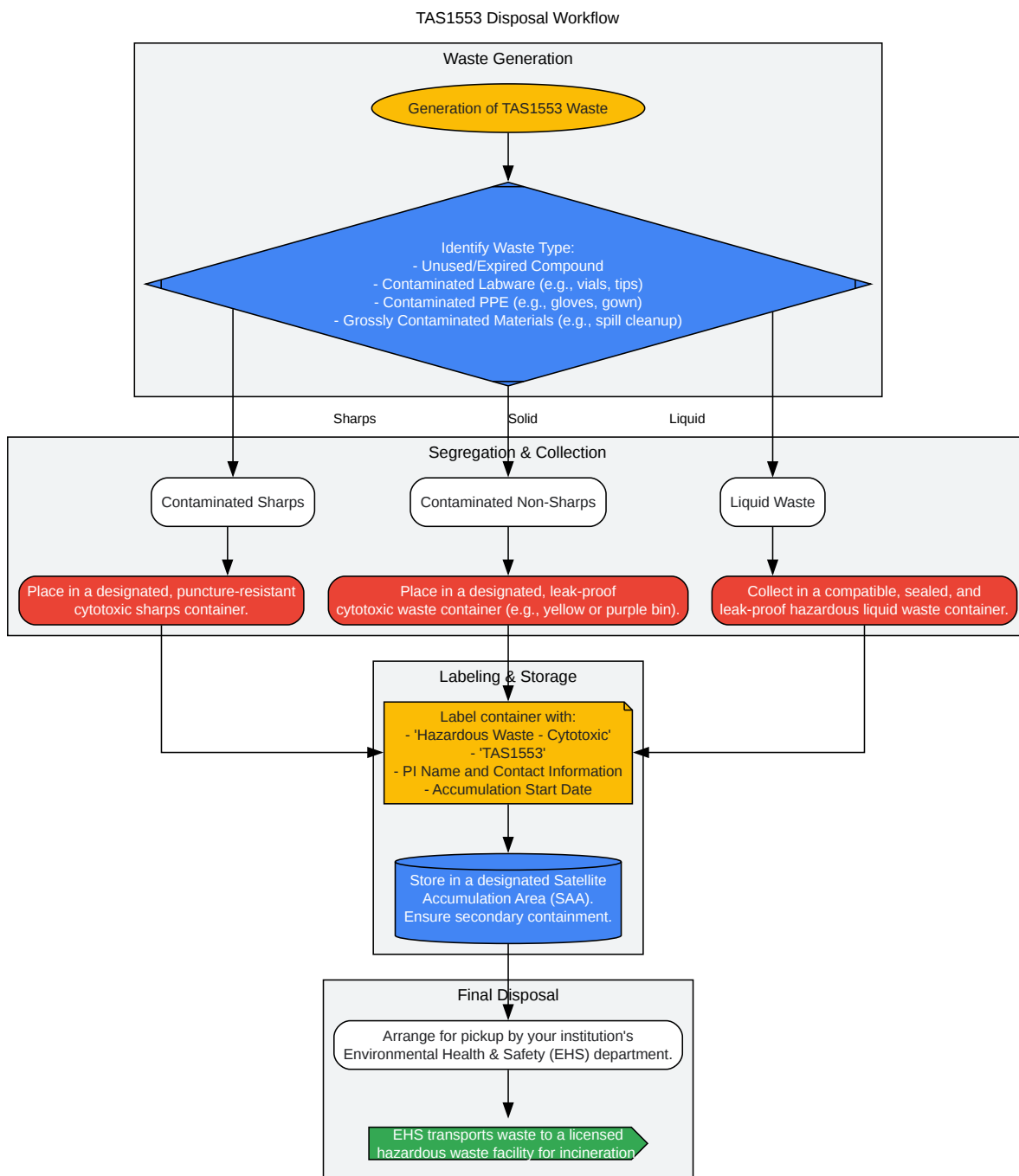
Source: MedKoo Biosciences, 2025; MedchemExpress.com, 2025[1][5]

Experimental Protocols Referenced

The disposal procedures outlined below are based on established guidelines for the management of investigational drugs and cytotoxic agents in a laboratory setting.[3][6][7][8] These protocols are designed to comply with regulations such as the Resource Conservation and Recovery Act (RCRA) in the United States, which governs the disposal of hazardous pharmaceutical waste.[3][6]

TAS1553 Disposal Workflow

The following diagram illustrates the decision-making process and step-by-step procedures for the proper disposal of **TAS1553** waste.



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Caption: This diagram outlines the workflow for the safe disposal of **TAS1553**, from waste generation to final incineration.

Step-by-Step Disposal Procedures

1. Waste Segregation at the Point of Generation:

- **Unused or Expired TAS1553:** The original container with the unused or expired compound should be treated as hazardous waste. Do not attempt to dispose of it down the drain or in the regular trash.
- **Contaminated Labware:** All disposable labware that has come into contact with **TAS1553**, such as pipette tips, vials, and culture plates, must be disposed of as cytotoxic waste.
- **Contaminated Personal Protective Equipment (PPE):** This includes gloves, disposable lab coats, and any other PPE worn during the handling of **TAS1553**.
- **Spill Cleanup Materials:** Any materials used to clean up a spill of **TAS1553** are considered grossly contaminated and must be disposed of as hazardous waste.

2. Use of Designated Waste Containers:

- **Solid Waste:** Place all non-sharp, solid cytotoxic waste into a designated, leak-proof container, often color-coded (e.g., yellow or purple) and labeled with the cytotoxic symbol.^[9] These containers should have a secure lid.
- **Sharps Waste:** All contaminated sharps (needles, scalpels, etc.) must be placed in a puncture-resistant sharps container specifically designated for cytotoxic waste.^[8]
- **Liquid Waste:** Collect liquid waste containing **TAS1553** in a compatible, leak-proof, and sealed container. Ensure the container is properly labeled as hazardous waste.

3. Labeling of Waste Containers:

Proper labeling is crucial for the safe management of hazardous waste. All waste containers must be clearly labeled with the following information:

- The words "Hazardous Waste"

- The specific chemical name: "**TAS1553**"
- The appropriate hazard characteristic (e.g., "Cytotoxic")
- The name and contact information of the Principal Investigator (PI) or responsible person.
- The date when waste was first added to the container (accumulation start date).

4. Storage of Hazardous Waste:

- Store sealed and labeled hazardous waste containers in a designated Satellite Accumulation Area (SAA) within the laboratory.
- The SAA should be a secure area, away from general laboratory traffic.
- Ensure secondary containment is used for liquid waste containers to prevent spills.

5. Final Disposal:

- Do not dispose of **TAS1553** waste in the regular trash, biohazard bags (unless specified for chemotherapy waste by your institution), or down the drain.
- Contact your institution's Environmental Health & Safety (EHS) department to arrange for the pickup and disposal of the hazardous waste.
- The standard and required method for the final disposal of cytotoxic and investigational drug waste is high-temperature incineration by a licensed hazardous waste management facility.

[7][10]

By adhering to these procedures, laboratory personnel can ensure the safe and compliant disposal of **TAS1553**, minimizing risks to themselves and the environment. Always consult your institution's specific safety protocols and EHS guidelines.

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